

Preparing Stock Solutions of ATTO 590 Amine: An Application Note and Protocol

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Compound of Interest

Compound Name: ATTO 590 amine

Cat. No.: B12378153

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This document provides a detailed guide for the preparation of stock solutions of **ATTO 590 amine**, a fluorescent label widely used in life sciences for applications such as labeling of DNA, RNA, and proteins.^{[1][2]} Proper preparation and storage of these stock solutions are crucial for ensuring the reliability and reproducibility of experimental results.

Introduction to ATTO 590 Amine

ATTO 590 is a rhodamine-based fluorescent dye characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.^{[1][2]} These properties make it particularly suitable for single-molecule detection, high-resolution microscopy, and other demanding fluorescence applications.^{[1][2][3]} The amine-functionalized version of ATTO 590 allows for its covalent conjugation to various biomolecules.

Quantitative Data Summary

For accurate and reproducible experiments, it is essential to start with a precisely prepared stock solution. The key properties of **ATTO 590 amine** are summarized in the table below.

Property	Value	Reference
Molecular Weight (MW)	917 g/mol	[1]
Excitation Wavelength (λ_{abs})	593 nm	[1]
Emission Wavelength (λ_{fl})	622 nm	[1]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1]
Recommended Solvents	Anhydrous Dimethylformamide (DMF) or Dimethylsulfoxide (DMSO)	[1]
Recommended Storage (Solid)	-20°C, protected from light and moisture	[4]
Recommended Storage (Stock Solution)	-20°C, protected from light	[4]

Experimental Protocol: Preparing ATTO 590 Amine Stock Solution

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **ATTO 590 amine**.

Materials:

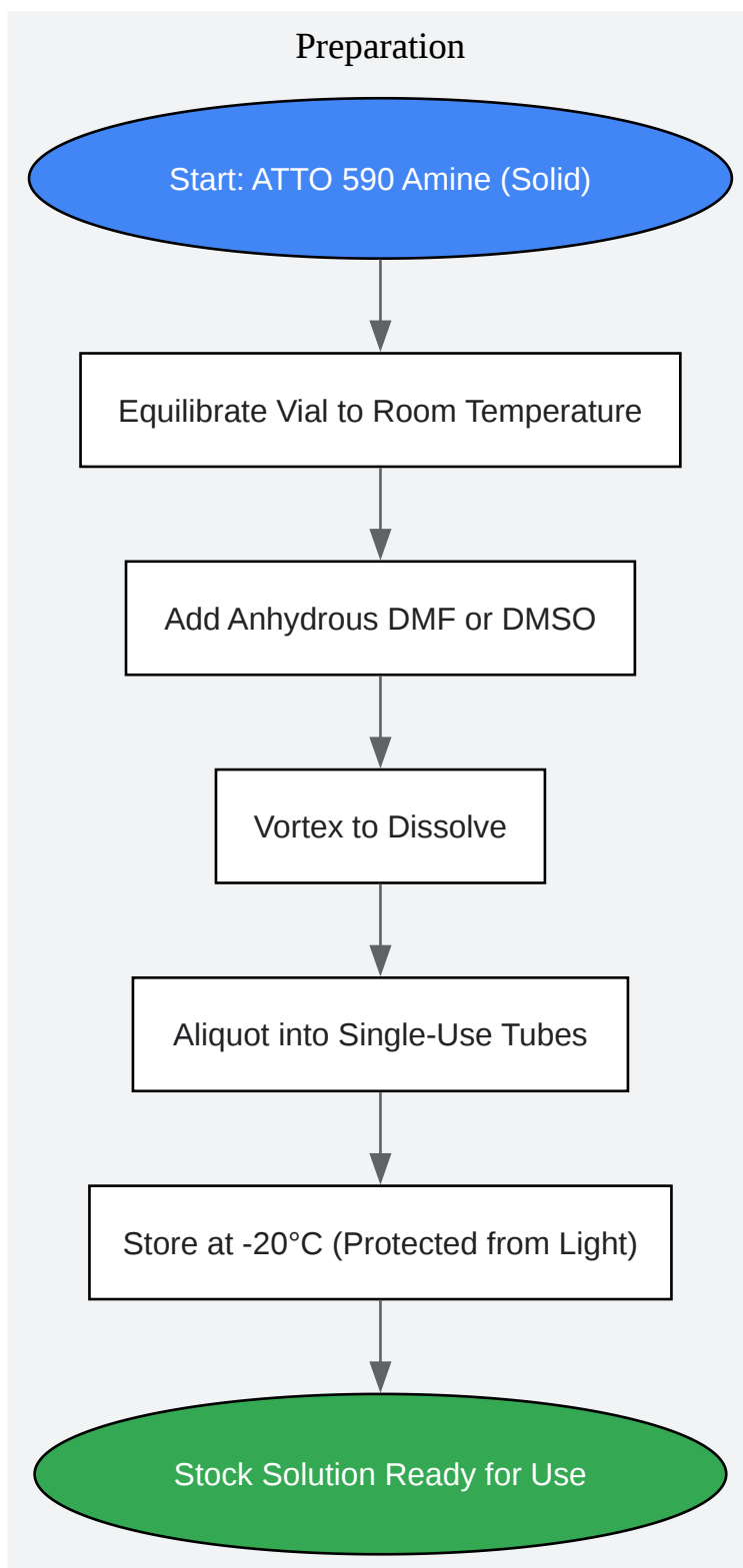
- **ATTO 590 amine** (solid form)
- Anhydrous Dimethylformamide (DMF) or Dimethylsulfoxide (DMSO) of high purity
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer
- Centrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial containing the solid **ATTO 590 amine** to equilibrate to room temperature for at least 15-20 minutes. This crucial step prevents the condensation of moisture onto the hygroscopic dye, which can affect its stability and reactivity.^[1]
- **Weighing:** Due to the small quantities typically used, it is often more practical to dissolve the entire contents of the manufacturer's vial rather than attempting to weigh out a specific amount. The following steps assume the use of a 1 mg vial.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMF or DMSO to the vial to achieve the desired stock solution concentration. For a 10 mM stock solution from 1 mg of **ATTO 590 amine** (MW = 917 g/mol), add 109 µL of solvent.
 - Calculation: $(1 \text{ mg} / 917 \text{ g/mol}) / 10 \text{ mmol/L} = 0.000109 \text{ L} = 109 \text{ µL}$
- **Dissolution:** Tightly cap the vial and vortex thoroughly until all the dye has completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** To minimize freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. Store these aliquots at -20°C, protected from light. When stored properly, the solid dye is stable for at least three years, while the stability of the stock solution may be reduced depending on the solvent quality.^[4]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **ATTO 590 amine** stock solution.



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References

- 1. leica-microsystems.com [leica-microsystems.com]
- 2. ATTO 590 amine, 1mg | Products | Leica Microsystems [leica-microsystems.com]
- 3. ATTO 590 | LGC Biosearch Technologies [oligos.biosearchtech.com]
- 4. leica-microsystems.com [leica-microsystems.com]
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